

Using ethyl 4-ethynyl-4-hydroxycyclohexane-1-carboxylate as a pharmaceutical intermediate

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Compound of Interest

Compound Name: Ethyl 4-ethynyl-4-hydroxycyclohexane-1-carboxylate
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Application Note: Strategic Utilization of Ethyl 4-ethynyl-4-hydroxycyclohexane-1-carboxylate in Medicinal Chemistry

Executive Summary

Ethyl 4-ethynyl-4-hydroxycyclohexane-1-carboxylate (CAS: 2411251-87-9 / 115613-24-8 analogs) has emerged as a "linchpin" scaffold in the development of next-generation small molecule inhibitors. Its structural rigidity, combined with the versatility of the terminal alkyne, makes it an ideal building block for RORyt inverse agonists, JAK inhibitors, and TrkA inhibitors.

The 1,4-disubstituted cyclohexane ring provides a critical geometric spacer that orients pharmacophores in specific vectors, often improving metabolic stability compared to flexible alkyl chains. However, the utility of this intermediate relies entirely on the stereochemical purity (cis/trans ratio) of the 4-position. This guide provides a validated protocol for its synthesis, purification, and downstream application in Sonogashira cross-coupling.

Chemical Profile & Physical Properties[1]

Property	Specification
IUPAC Name	Ethyl 4-ethynyl-4-hydroxycyclohexane-1-carboxylate
Molecular Formula	C ₁₁ H ₁₆ O ₃
Molecular Weight	196.24 g/mol
Appearance	White to off-white solid (isomer dependent) or viscous oil
Solubility	Soluble in DCM, THF, EtOAc; Sparingly soluble in Hexanes
Key Functional Groups	Terminal Alkyne (C≡CH), Tertiary Alcohol (-OH), Ethyl Ester (-COOEt)
Stereochemistry	Exists as cis and trans diastereomers (relative to C1 and C4)
Hazards	Irritant; Alkyne moiety poses potential energetic risks if concentrated/heated with metals. ^[1]

Strategic Synthesis: The Grignard Addition

The core challenge in synthesizing this intermediate is controlling the diastereoselectivity of the nucleophilic addition to the ketone. The reaction follows a trajectory governed by steric strain and torsional effects (Felkin-Anh vs. Chelation control).

Mechanism & Stereoselectivity

The addition of ethynylmagnesium bromide to ethyl 4-oxocyclohexanecarboxylate typically yields a mixture of isomers.

- Axial Attack: Leads to the equatorial alcohol (often the thermodynamic product).
- Equatorial Attack: Leads to the axial alcohol.

For many pharmaceutical targets (e.g., ROR_{yt} modulators), the trans-isomer (where the bulky ester and the alkyne/hydroxyl groups effectively elongate the molecule) is preferred for binding

pocket occupancy.

Protocol 1: Stereoselective Synthesis

Reagents:

- Ethyl 4-oxocyclohexanecarboxylate (1.0 equiv)
- Ethynylmagnesium bromide (0.5 M in THF, 1.2 equiv)
- Anhydrous THF (Solvent)
- Saturated NH_4Cl (Quench)[2]

Step-by-Step Methodology:

- Setup: Flame-dry a 3-neck round-bottom flask and purge with Argon. Add anhydrous THF (10 mL/g of substrate) and cool to -78°C .
 - Why: Low temperature favors kinetic control and minimizes side reactions (e.g., ester attack).
- Reagent Addition: Add the ethynylmagnesium bromide solution dropwise over 30 minutes. Maintain internal temperature below -70°C .
- Substrate Addition: Dissolve ethyl 4-oxocyclohexanecarboxylate in minimal THF and add slowly to the Grignard solution.
 - Note: Inverse addition (substrate to Grignard) is preferred here to maintain excess nucleophile initially, ensuring complete conversion.
- Reaction: Stir at -78°C for 2 hours, then allow to warm slowly to 0°C over 1 hour. Monitor by TLC (Hexane:EtOAc 3:1). The alcohol product will be more polar than the ketone.
- Quench: Carefully quench with saturated aqueous NH_4Cl at 0°C . Caution: Exothermic.
- Workup: Extract with EtOAc (3x). Wash combined organics with brine, dry over Na_2SO_4 , and concentrate.

Isomer Separation (The Critical Step): The crude residue typically contains a 60:40 to 70:30 mixture of isomers.

- Method A (Flash Chromatography): Elute with a gradient of 0-30% EtOAc in Hexanes. The cis-isomer (intramolecular H-bonding possible) often elutes differently than the trans-isomer.
- Method B (Recrystallization): If the product solidifies, recrystallization from Hexane/EtOAc (10:1) often enriches the major isomer (typically the trans-diequatorial-like conformation).

Downstream Application: Sonogashira Coupling

Once the scaffold is synthesized, the terminal alkyne serves as a handle to attach aryl groups, creating the "dumbbell" shape common in kinase inhibitors.

Protocol 2: Palladium-Catalyzed Cross-Coupling

Reagents:

- Ethyl 4-ethynyl-4-hydroxycyclohexane-1-carboxylate (1.0 equiv)[\[3\]](#)
- Aryl Halide (e.g., 4-Iodobenzonitrile) (1.1 equiv)
- $\text{Pd(PPh}_3)_2\text{Cl}_2$ (0.05 equiv)
- CuI (0.02 equiv)
- Triethylamine (Et_3N) (3.0 equiv)
- DMF (degassed)

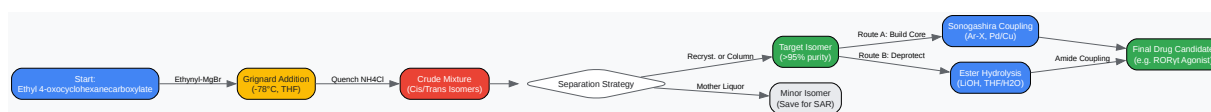
Workflow:

- Degassing: Dissolve the alkyne and aryl halide in DMF. Sparge with Nitrogen for 15 minutes. Oxygen is the enemy of this reaction (leads to Glaser homocoupling).
- Catalyst Addition: Add $\text{Pd(PPh}_3)_2\text{Cl}_2$ and CuI under a nitrogen stream.
- Reaction: Stir at room temperature (for Iodides) or 60°C (for Bromides) for 4-12 hours.

- Scavenging: Dilute with EtOAc and wash with water. To remove copper residues, wash the organic layer with 10% aqueous NH_4OH (turns blue if Cu is present) or EDTA solution.
- Purification: Silica gel chromatography.

Visualizing the Workflow

The following diagram illustrates the decision matrix for synthesis and troubleshooting.



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Caption: Workflow for the synthesis and utilization of the ethyl 4-ethynyl-4-hydroxycyclohexane-1-carboxylate scaffold.

Quality Control & Troubleshooting

Issue	Probable Cause	Corrective Action
Low Yield (Step 1)	Enolization of ketone	Ensure temperature is strictly -78°C ; Add CeCl_3 (Cerium chloride) to promote addition over enolization.
Homocoupling (Step 2)	Oxygen presence	Sparge solvents longer; Switch to "Copper-free" Sonogashira conditions if persistent.
Inseparable Isomers	Similar polarity	Derivatize the alcohol (e.g., Acetylation) to change R_f values, separate, then hydrolyze.

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